

Personal protective equipment for handling Biib-028

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Compound of Interest

Compound Name: Biib-028

Cat. No.: B611962

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Essential Safety and Handling Guide for BIIB-028

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **BIIB-028**, an investigational small-molecule inhibitor of Heat Shock Protein 90 (Hsp90) with potential antineoplastic activity.^[1] The information herein is intended to supplement, not replace, formal laboratory safety protocols and institutional risk assessments.

Compound Overview:

Identifier	Description
BIIB-028	A small-molecule inhibitor of Hsp90. ^[1]
Synonyms	BIIB 028, BIIB-028. ^[1]
Primary Activity	Blocks the binding of oncogenic client proteins to Hsp90, leading to their degradation and inhibiting tumor cell proliferation. ^{[1][2]}
Intended Use	For research use only. Not for human or veterinary use. ^[1]

Health and Safety Information

While a specific Safety Data Sheet (SDS) for **BIIB-028** is not publicly available, clinical trial data indicates potential biological activity in humans. The following recommendations are based on the known effects of Hsp90 inhibitors and data from a Phase I clinical study of **BIIB-028**.

Potential Hazards:

Based on clinical data, exposure to **BIIB-028** may lead to adverse effects. Common toxicities observed in patients include fatigue, diarrhea, nausea, vomiting, hot flushes, and abnormal dreams.[2][3] Dose-limiting toxicities of syncope and fatigue have also been reported.[2][3] As with any investigational compound with antineoplastic properties, it should be handled as a potentially hazardous substance.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE requirements for the quantity and nature of the work being performed. The following table outlines recommended PPE for handling **BIIB-028**.

Task	Recommended Personal Protective Equipment (PPE)
Handling solid compound (weighing, aliquoting)	- Nitrile gloves (double-gloving recommended)- Laboratory coat- Safety glasses with side shields or chemical splash goggles- Respiratory protection (e.g., N95 or higher rated respirator) if handling powders outside of a certified chemical fume hood or ventilated balance enclosure.
Preparing solutions	- Nitrile gloves (double-gloving recommended)- Laboratory coat- Chemical splash goggles- Work should be conducted in a certified chemical fume hood.
Administering to cell cultures or animals	- Nitrile gloves- Laboratory coat- Safety glasses
Cleaning spills	- Nitrile gloves (double-gloving recommended)- Laboratory coat- Chemical splash goggles- Respiratory protection may be required depending on the size and nature of the spill.

Operational and Disposal Plans

Storage and Handling:

- Storage: Store **BIIB-028** in a dry, dark location. For short-term storage (days to weeks), maintain at 0 - 4°C. For long-term storage (months to years), store at -20°C.[1]
- Handling:
 - All work with solid **BIIB-028** should be conducted in a certified chemical fume hood or other ventilated enclosure to minimize inhalation exposure.
 - Avoid the creation of dust when handling the powdered form.
 - Ensure all containers are clearly labeled.
 - Wash hands thoroughly after handling, even if gloves were worn.

Emergency Procedures:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Skin Contact	Immediately wash affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. If conscious, rinse mouth with water. Seek immediate medical attention.

Spill Management:

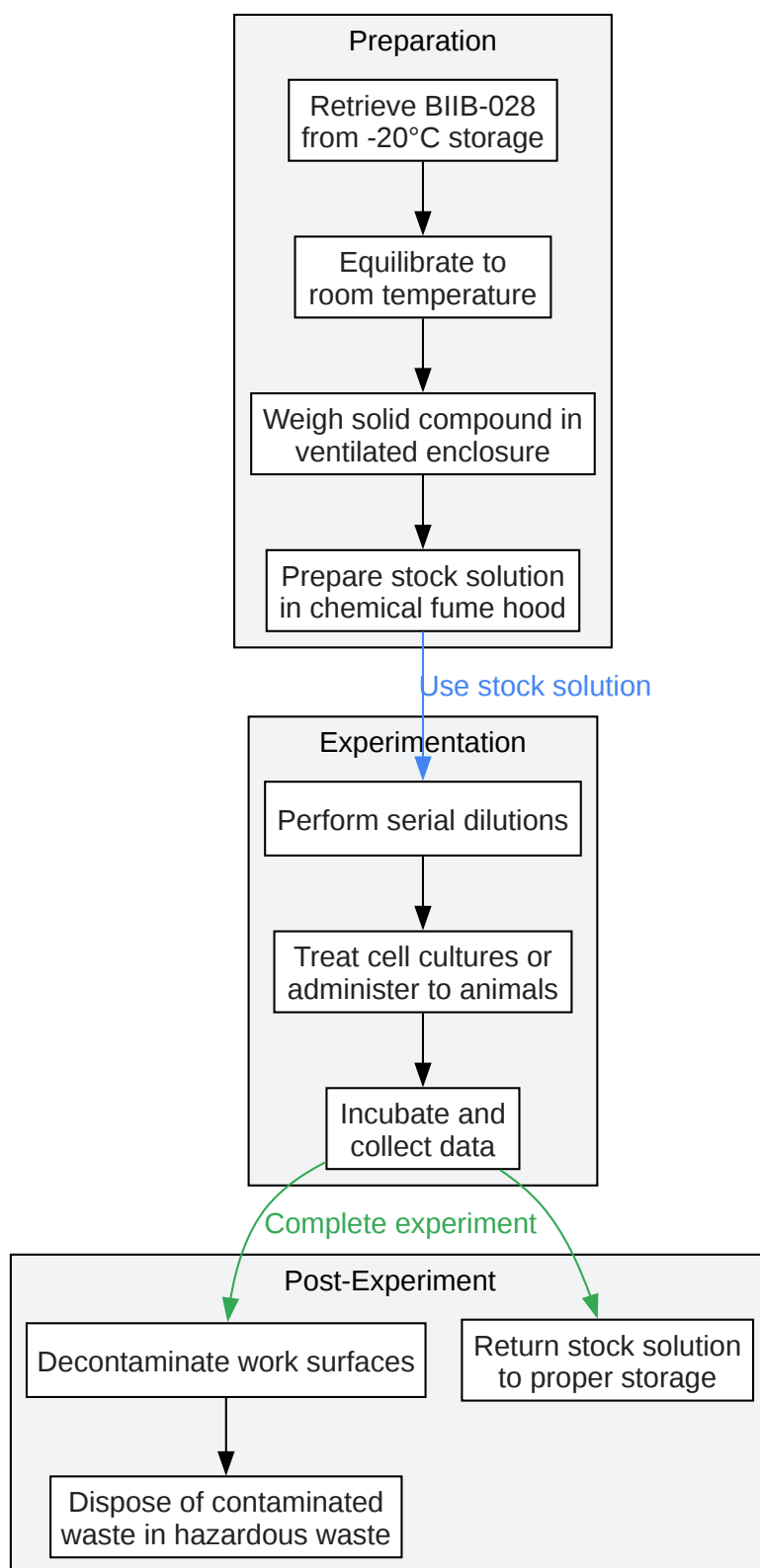
- Evacuate the immediate area.
- Notify your supervisor and institutional safety office.
- Wear appropriate PPE before attempting to clean the spill.
- For small powder spills: Gently cover with a damp paper towel to avoid raising dust. Carefully scoop the material into a labeled, sealed container for hazardous waste disposal.
- For liquid spills: Absorb with an inert material (e.g., vermiculite, sand) and place in a labeled, sealed container for hazardous waste disposal.
- Decontaminate the spill area with an appropriate cleaning agent.
- Dispose of all contaminated materials as hazardous waste.

Disposal:

All waste contaminated with **BIIB-028**, including empty containers, disposable labware, and contaminated PPE, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of **BIIB-028** down the drain or in the regular trash.

Experimental Workflow

The following diagram illustrates a general workflow for handling **BIIB-028** in a research laboratory setting.



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Caption: General laboratory workflow for handling **BIIB-028**.

Disclaimer: This information is provided for guidance purposes only and is based on publicly available data. A comprehensive, site-specific risk assessment should be performed by qualified individuals before handling **BIIB-028**. Always consult your institution's safety office for specific handling and disposal requirements.

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